Publish Comparison Guide: Off-Target Assessment of 4-(2-nitrovinyl)-1H-indole

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Compound of Interest	
Compound Name:	*4-(2-Nitrovinyl)-1H-indole*
CAS No.:	*49839-99-8*
Cat. No.:	*B1252241*

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Executive Summary

4-(2-nitrovinyl)-1H-indole is a potent electrophile characterized by an indole core fused to a nitrovinyl Michael acceptor. While often explored as a starting scaffold for kinase inhibitors (e.g., PDK1, antibacterial agents), its biological activity is frequently driven by non-specific covalent modification of cysteine residues rather than precise ligand-target recognition.

This guide compares the compound against Targeted Covalent Inhibitors (TCIs) and Reversible Inhibitors, providing a validation workflow to distinguish bona fide pharmacology from "PAINS" (Pan-Assay Interference Compounds) behavior.

Part 1: Comparative Performance Analysis

The following table contrasts **4-(2-nitrovinyl)-1H-indole** with a "Gold Standard" selective inhibitor (e.g., BX-517 for PDK1) and a non-specific alkylator (e.g., N-ethylmaleimide).

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Feature	4-(2-nitrovinyl)-1H-indole **(The Candidate)**	BX-517 / Selective Kinase Inhibitor **(The Alternative)**	N-Ethylmaleimide (NEM) **(The Control)**
Primary Mechanism	Reversible/Irreversible Michael Addition to surface cysteines.	ATP-Competitive or Allosteric Binding (lock-and-key).	Irreversible Alkylation of all accessible thiols.
Selectivity Profile	Low / Promiscuous. Reacts with GSH, HSA, and non-target enzymes (GAPDH).	High. Targets specific hydrophobic pockets (e.g., PIF-pocket in PDK1).	None. Pan-reactive thiol scavenger.
Off-Target Risk	High (PAINS). Causes redox cycling, aggregation, and depletion of cellular glutathione.	Low. Primary risks are isoform-related (e.g., PDK1 vs. PKA).	Extreme. Cytotoxic at low concentrations due to proteome-wide damage.
Cellular Behavior	Activity often abolished by adding thiols (DTT/GSH) to the media.	Activity remains stable in the presence of physiological thiols.	Rapidly depletes cellular antioxidant reserves.
Primary Use Case	Synthetic intermediate; Chemical probe (requires validation).	Clinical candidate; Validated biological tool.	Biochemical tool for blocking cysteines.[1]

Part 2: Mechanistic Assessment & Causality

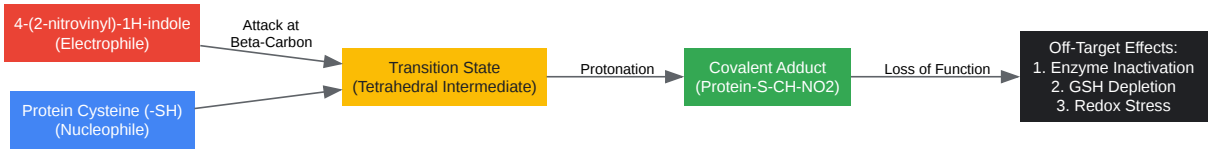
To validate this compound, one must prove that its biological phenotype is not simply a result of "chemical aggression." The nitrovinyl group is a "soft" electrophile that preferentially reacts with "soft" nucleophiles (thiolates of Cysteine) via Conjugate Addition (Michael Reaction).

Mechanism of Off-Target Toxicity

The nitro group withdraws electrons, making the

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-carbon highly positive. In a biological system, this carbon is attacked by the nucleophilic sulfur of cysteine residues on any protein, not just the intended target.



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Figure 1: The mechanism of non-specific cysteine alkylation driving off-target toxicity.

Part 3: Experimental Protocols for Validation

Do not rely solely on IC50 values. Use these self-validating protocols to assess the compound's integrity.

Protocol A: The Glutathione (GSH) Reactivity Assay

Objective: Quantify the intrinsic electrophilicity of the compound. If the half-life (

) is < 15 minutes, the compound is likely too reactive for specific drug use.

Materials:

- Phosphate Buffer (PBS), pH 7.4
- L-Glutathione (reduced, GSH)
- UV-Vis Spectrophotometer or HPLC
- **4-(2-nitrovinyl)-1H-indole** (10 mM DMSO stock)

Step-by-Step Workflow:

- Preparation: Dilute the compound to 50

  M in PBS containing 10% DMSO (to ensure solubility).

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- Baseline: Measure the UV absorbance spectrum (250–500 nm). Note the

  of the nitrovinyl chromophore (typically ~350–400 nm).
- Reaction: Add GSH to a final concentration of 500

  M (10-fold excess) to mimic cellular conditions.
- Kinetics: Monitor the decrease in absorbance at

  every 2 minutes for 60 minutes.
- Analysis: Plot

  vs. time. The slope represents the pseudo-first-order rate constant (

).
  - Interpretation: A rapid decay (>50% loss in 10 min) indicates high promiscuity. A stable signal indicates low reactivity.

Protocol B: The Thiol-Rescue Assay (Cellular)

Objective: Determine if cellular toxicity is driven by reversible thiol modification.

Materials:

- Target Cell Line (e.g., HCT116 or HeLa)
- N-Acetylcysteine (NAC) or Dithiothreitol (DTT)
- Cell Viability Reagent (e.g., CellTiter-Glo)

Step-by-Step Workflow:

- Seeding: Plate cells in two 96-well plates. Allow to adhere overnight.
- Pre-treatment:
  - Plate A (Control): Add media only.

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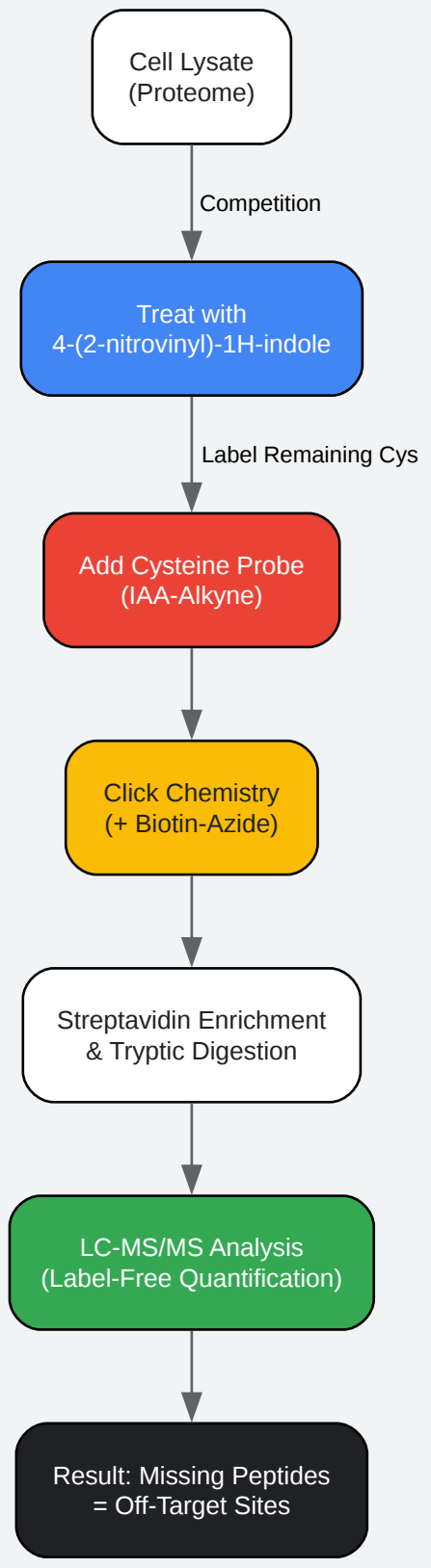
- Plate B (Rescue): Add media containing 2 mM NAC (pre-incubate for 1 hour).

- Treatment: Treat both plates with a dose-response curve of **4-(2-nitrovinyl)-1H-indole** (0.1 M to 100 M).
- Incubation: Incubate for 24–48 hours.
- Readout: Measure viability.
  - Interpretation: If the IC50 shifts significantly to the right (e.g., >5-fold increase) in the presence of NAC, the compound's potency is driven by non-specific electrophilic stress, confirming it is an off-target artifact.

Part 4: Advanced Validation (Chemoproteomics)

For definitive proof of off-target binding, use Activity-Based Protein Profiling (ABPP). Since the nitrovinyl group is reactive, it can serve as its own probe if coupled with a "click" handle (alkyne), or competed against a broad-spectrum cysteine probe (e.g., Iodoacetamide-Alkyne).

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Figure 2: Competitive ABPP workflow to map the proteome-wide off-target profile.

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Protocol Summary:

- Incubate proteome with the candidate (**4-(2-nitrovinyl)-1H-indole**).
- Label remaining free cysteines with Iodoacetamide-Alkyne (IAA-alkyne).
- "Click" biotin onto the probe.
- Enrich biotinylated proteins and analyze via Mass Spectrometry.
- Data Analysis: Any peptide that disappears in the "Treatment" sample compared to control is a target of the nitrovinyl compound. If >50 proteins are identified (e.g., GAPDH, Tubulin, PKM2), the compound is a non-selective PAINS.

References

- Baell, J. B., & Holloway, G. A. (2010).[2] New substructure filters for removal of pan assay interference compounds (PAINS) from screening libraries and for their exclusion in bioassays.[2] Journal of Medicinal Chemistry. Link
- Awoonor-Williams, E., & Rowley, C. N. (2016). Molecular dynamics simulation of the reversible covalent inhibition of a kinase by a Michael acceptor. Journal of Chemical Information and Modeling. Link
- Backus, K. M., et al. (2016). Proteome-wide covalent ligand discovery in native biological systems. Nature.[2] Link
- Dahlin, J. L., et al. (2015). PAINS in the Assay: Chemical Mechanisms of Assay Interference and Promiscuous Enzymatic Inhibition Observed during a Sulfhydryl-Scavenging HTS. Journal of Medicinal Chemistry. Link
- PubChem Compound Summary. (n.d.). **4-(2-Nitrovinyl)-1H-indole** (CAS 49839-99-8). National Center for Biotechnology Information. Link

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Sources

- 1. Covalent Modifiers: A Chemical Perspective on the Reactivity of α,β-Unsaturated Carbonyls with Thiols via Hetero-Michael Addition Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pan-assay interference compounds - Wikipedia [en.wikipedia.org]
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